

Application Notes and Protocols for L-Cystine-3,3'-13C2

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Compound of Interest

Compound Name: L-Cystine-3,3'-13C2

Cat. No.: B12403599

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For Researchers, Scientists, and Drug Development Professionals

Introduction to L-Cystine-3,3'-13C2

L-Cystine-3,3'-13C2 is a stable isotope-labeled form of the amino acid L-Cystine, where the two carbon atoms at the 3 and 3' positions are replaced with the heavy isotope carbon-13 (¹³C). This labeling makes it an invaluable tool for researchers in various fields, particularly in metabolic research and drug development. Its primary applications include its use as a tracer in metabolic flux analysis (MFA) and as an internal standard for accurate quantification in mass spectrometry-based assays.^{[1][2]}

L-Cystine is the oxidized dimer of cysteine and plays a crucial role in cellular processes, including protein synthesis and maintaining the intracellular redox environment through its contribution to glutathione (GSH) synthesis.^[3] Dysregulation of cysteine metabolism is implicated in several diseases, making **L-Cystine-3,3'-13C2** a key reagent for studying these pathways.

Reliable Suppliers

Identifying a reliable supplier is critical for ensuring the quality and consistency of research materials. Several reputable vendors specialize in stable isotope-labeled compounds.

Supplier Name	Purity/Enrichment	Available Quantities	Key Features
MedChemExpress	Isotopic Purity: 99%	1mg, 5mg, 10mg	Provides detailed product information and certificates of analysis. [1] [2]
Cambridge Isotope Laboratories, Inc.	Chemical Purity: 98%, Isotopic Enrichment: 99%	0.25g and bulk quantities	Offers a wide range of stable isotope-labeled compounds for metabolic research.
InvivoChem	Not specified	Inquire for details	Provides formulation examples for in-vivo studies.
BOC Sciences	Chemical Purity: 98%, Isotopic Enrichment: 99%	Inquire for details	Specializes in stable isotope-labeled compounds for research and development.

Application: Metabolic Flux Analysis (MFA)

Metabolic flux analysis is a powerful technique used to quantify the rates (fluxes) of metabolic reactions within a biological system. By introducing a ^{13}C -labeled substrate like **L-Cystine-3,3'- $^{13}\text{C}_2$** into cell culture, researchers can trace the path of the ^{13}C atoms as they are incorporated into downstream metabolites. This provides a detailed map of metabolic pathway activity.

Experimental Protocol: ^{13}C -Cystine Tracing in Cell Culture

This protocol outlines the steps for a stable isotope tracing experiment using **L-Cystine-3,3'-¹³C₂** in a mammalian cell line to investigate cysteine metabolism and its contribution to downstream pathways.

Materials:

- **L-Cystine-3,3'-¹³C₂**
- Mammalian cell line of interest (e.g., A549, HepG2)
- Cell culture medium deficient in unlabeled L-Cystine
- Dialyzed fetal bovine serum (FBS)
- Phosphate-buffered saline (PBS)
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Water (LC-MS grade)
- Formic acid

Procedure:

- **Cell Seeding:** Plate cells in 6-well plates at a density that will result in 80-90% confluency at the time of harvesting. Allow cells to adhere and grow overnight in standard complete medium.
- **Media Preparation:** Prepare the labeling medium by supplementing cystine-free medium with **L-Cystine-3,3'-¹³C₂** to the desired final concentration (e.g., physiological concentration of ~200 μM). Add dialyzed FBS and other necessary supplements.
- **Isotope Labeling:**
 - Aspirate the standard medium from the cells.

- Wash the cells twice with pre-warmed PBS.
- Add the pre-warmed ^{13}C -labeling medium to the cells.
- Incubate the cells for a time course (e.g., 0, 1, 4, 8, 24 hours) to monitor the incorporation of the ^{13}C label into metabolites over time.
- Metabolite Extraction:
 - At each time point, aspirate the labeling medium.
 - Wash the cells quickly with ice-cold PBS.
 - Add 1 mL of ice-cold 80% methanol to each well to quench metabolism and extract metabolites.
 - Scrape the cells and transfer the cell lysate to a microcentrifuge tube.
 - Vortex the tubes vigorously and incubate at -20°C for at least 30 minutes.
 - Centrifuge at maximum speed for 10 minutes at 4°C to pellet cell debris.
 - Transfer the supernatant (containing the metabolites) to a new tube and dry it under a stream of nitrogen or using a vacuum concentrator.
- Sample Reconstitution and LC-MS/MS Analysis:
 - Reconstitute the dried metabolite extract in a suitable volume (e.g., 50-100 μL) of the initial mobile phase for LC-MS analysis.
 - Vortex and centrifuge to remove any insoluble material.
 - Transfer the supernatant to an autosampler vial for analysis.

LC-MS/MS Parameters for ^{13}C -Labeled Metabolite Analysis

The following are example parameters for a targeted LC-MS/MS method to measure **L-Cystine-3,3'-¹³C₂** and its downstream metabolites. These will need to be optimized for the specific instrument being used.

Parameter	Setting
LC Column	Reversed-phase C18 column (e.g., 150 mm x 2.1 mm, 1.7 µm)
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	0.1% Formic acid in Acetonitrile
Flow Rate	0.35 mL/min
Column Temperature	40°C
Injection Volume	5 µL
MS System	Triple Quadrupole or Q-TOF Mass Spectrometer
Ionization Mode	Positive Electrospray Ionization (ESI+)
MRM Transitions	See table below

Table of MRM Transitions for Key Metabolites:

Compound	Precursor Ion (m/z)	Product Ion (m/z)
L-Cystine (unlabeled)	241.0	152.0
L-Cystine-3,3'- ¹³ C ₂	243.0	153.0
Cysteine (unlabeled)	122.1	76.0
Cysteine- ¹³ C ₁	123.1	77.0
Glutathione (GSH) (unlabeled)	308.1	179.1
Glutathione- ¹³ C ₂ (from ¹³ C-Cysteine)	310.1	181.1

Note: The exact m/z values may vary slightly depending on the instrument and adducts formed.

Data Analysis and Interpretation

The fractional enrichment of ^{13}C in each metabolite is calculated from the peak areas of the labeled (M+n) and unlabeled (M+0) isotopologues. This data can then be used in software such as INCA or Metran to model metabolic fluxes.

Example Quantitative Data:

The following table shows hypothetical fractional enrichment data from a ^{13}C -Cystine tracing experiment in a cancer cell line.

Metabolite	Fractional Enrichment at 24h (%)
L-Cystine	98.5 ± 0.5
Cysteine	85.2 ± 1.2
Glutathione (GSH)	65.7 ± 2.1
Taurine	40.3 ± 1.8

Application: Internal Standard for Quantitative Analysis

Due to its chemical similarity to the endogenous analyte and its distinct mass, **L-Cystine-3,3'- $^{13}\text{C}_2$** is an ideal internal standard for quantifying L-Cystine in biological samples using isotope dilution mass spectrometry. This method corrects for sample loss during preparation and variations in instrument response, leading to highly accurate and precise measurements.

Protocol for Quantifying L-Cystine in Plasma

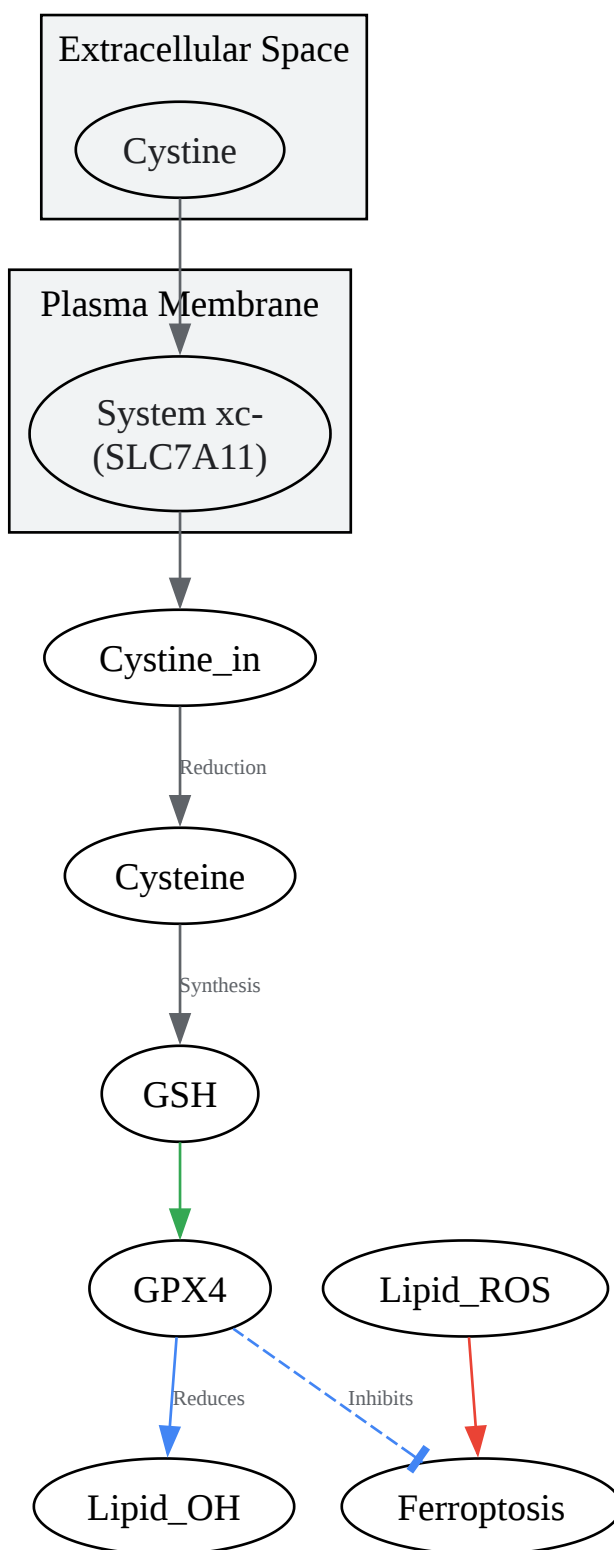
Procedure:

- Sample Preparation:
 - To 100 μL of plasma, add 10 μL of a known concentration of **L-Cystine-3,3'- $^{13}\text{C}_2$** internal standard solution.
 - Add 400 μL of a protein precipitation agent (e.g., 10% trichloroacetic acid or acetonitrile).

- Vortex for 1 minute and centrifuge at high speed for 10 minutes.
- Analysis:
 - Transfer the supernatant to an autosampler vial.
 - Analyze the sample using a validated LC-MS/MS method, monitoring the MRM transitions for both native L-Cystine and **L-Cystine-3,3'-¹³C₂**.
- Quantification:
 - Calculate the peak area ratio of the analyte to the internal standard.
 - Determine the concentration of endogenous L-Cystine by comparing this ratio to a calibration curve prepared with known concentrations of unlabeled L-Cystine and a fixed concentration of the internal standard.

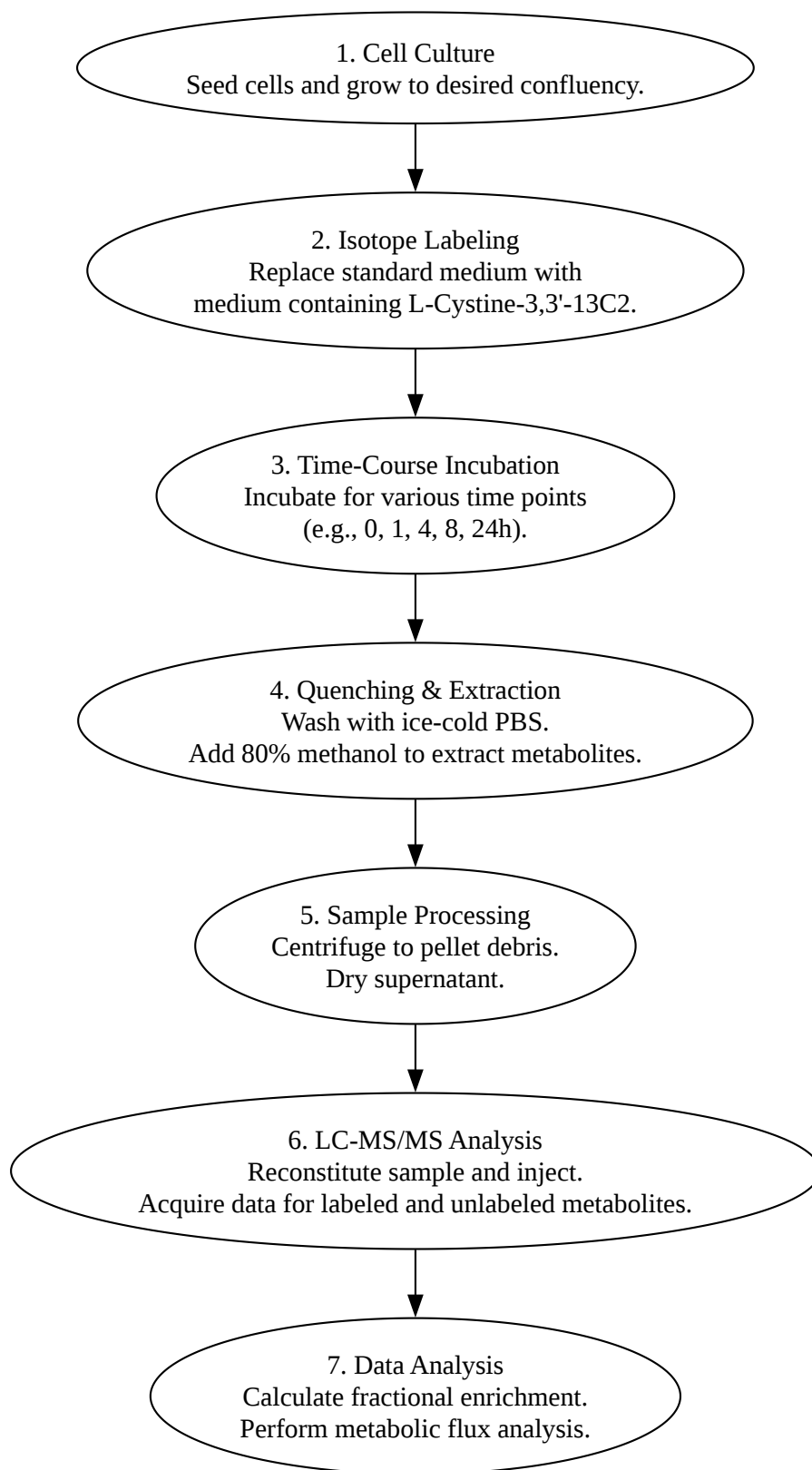
Visualizations

Ferroptosis Signaling Pathway



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Experimental Workflow for Stable Isotope Tracing



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References

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